

Application Notes and Protocols for Apoptosis Induction Analysis Using BPR1J-097

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Compound of Interest		
Compound Name:	BPR1J-097 Hydrochloride	
Cat. No.:	B8069225	Get Quote

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Introduction

BPR1J-097 is a novel and potent small molecule inhibitor of Fms-like tyrosine kinase 3 (FLT3). Activating mutations of FLT3 are a significant driver in the pathogenesis of Acute Myeloid Leukemia (AML), making FLT3 a key therapeutic target. BPR1J-097 has demonstrated potent anti-tumor activity by inducing apoptosis in cancer cells that harbor FLT3 mutations. These application notes provide a comprehensive guide for researchers utilizing BPR1J-097 to study and induce apoptosis, offering detailed protocols for key experimental analyses and a summary of its mechanism of action.

Mechanism of Action

BPR1J-097 exerts its pro-apoptotic effects by inhibiting the kinase activity of FLT3. This inhibition disrupts the downstream signaling pathways that promote cell survival and proliferation in FLT3-driven cancer cells. A key pathway affected is the Signal Transducer and Activator of Transcription 5 (STAT5) pathway. By inhibiting FLT3 phosphorylation, BPR1J-097 consequently blocks the phosphorylation of STAT5, leading to the induction of apoptosis.[1] This process ultimately culminates in the activation of the caspase cascade, a central component of the apoptotic machinery.

Quantitative Data Summary



The efficacy of BPR1J-097 in inhibiting cell growth and FLT3 kinase activity has been quantified in various AML cell lines. The following tables summarize the key inhibitory concentrations.

Table 1: FLT3 Kinase Inhibitory Activity of BPR1J-097[1]

Target	IC50 (nM)
FLT3 Kinase	1 - 10

Table 2: Growth Inhibition of FLT3-Driven AML Cell Lines by BPR1J-097[1]

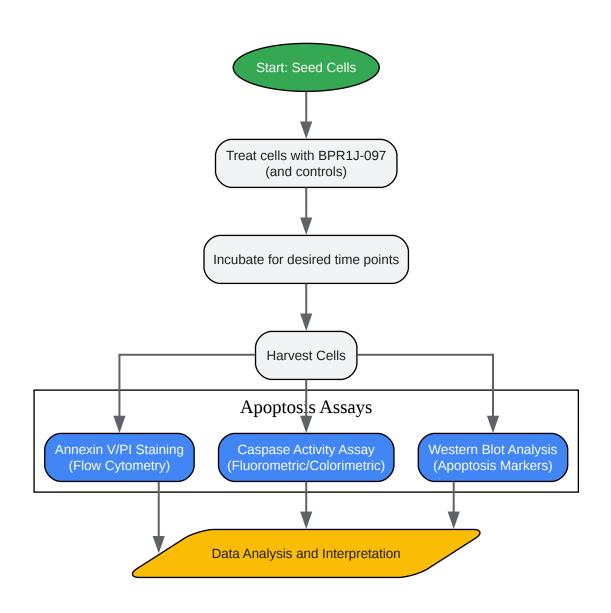
Cell Line	GC50 (nM)
MOLM-13	21 ± 7
MV4-11	46 ± 14

Signaling Pathway Diagram

The following diagram illustrates the proposed signaling pathway for BPR1J-097-induced apoptosis.







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References

- 1. researchgate.net [researchgate.net]
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